thermodynamic stability of 6-Aminohexan-3-ol HCl

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Compound of Interest

Compound Name:	*6-Aminohexan-3-ol hydrochloride*
CAS No.:	*1354952-86-5*
Cat. No.:	*B1443153*

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An In-depth Technical Guide to the Thermodynamic Stability of 6-Aminohexan-3-ol HCl

Foreword: A Proactive Approach to Stability

In the landscape of drug development, the thermodynamic stability of an active pharmaceutical ingredient (API) is not merely a regulatory checkbox; it is the bedrock upon which a safe, effective, and reliable therapeutic product is built. The hydrochloride salt of an aminol, such as 6-Aminohexan-3-ol HCl, presents a unique set of challenges and considerations. Its bifunctional nature—possessing both a nucleophilic amine and a reactive hydroxyl group—necessitates a rigorous and scientifically-grounded stability assessment. This guide eschews a simplistic, step-by-step recitation of methods. Instead, it offers a holistic, field-proven framework for understanding, investigating, and ultimately mastering the stability profile of this compound. We will delve into the causality behind experimental choices, ensuring that each protocol is a self-validating system designed to yield unambiguous, high-integrity data.

The Molecular Profile of 6-Aminohexan-3-ol HCl: A First Principles Analysis

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Before any instrument is calibrated, a thorough in-silico and theoretical analysis of the target molecule is paramount. 6-Aminohexan-3-ol is a chiral aminol with a secondary alcohol and a primary amine. The formation of a hydrochloride salt by protonating the more basic amino group is a common strategy to enhance aqueous solubility and crystallinity.[1] However, this salt formation introduces its own stability dynamics.

- pKa and its Implications: The success and stability of a salt are fundamentally governed by the difference in pKa between the basic drug and the acidic counterion.[1] For a stable salt, a pKa difference of at least 2-3 units is generally recommended. The primary amine in 6-aminohexan-3-ol is expected to have a pKa in the range of 9-10.5, typical for primary alkylamines. With the pKa of HCl being very low, a stable, non-hygroscopic salt is theoretically achievable.

- Structural Features and Potential Liabilities:

  - Primary Amine (R-NH3+): While protonation reduces its nucleophilicity, the equilibrium can still allow for reactions, particularly with formulation excipients.

  - Secondary Alcohol (R-OH): Susceptible to oxidation to a ketone. Dehydration is also a potential degradation pathway, especially at elevated temperatures.

  - Alkyl Chain: Provides flexibility but is generally stable.

Core Thermodynamic Stability: Theoretical Framework

The thermodynamic stability of the crystalline salt is a function of its Gibbs free energy, which is intrinsically linked to the strength of the ionic and intermolecular forces within the crystal lattice.

- Lattice Energy: This is the energy released upon the formation of the crystal lattice from its constituent gaseous ions. A higher lattice energy generally corresponds to a more stable, higher-melting-point solid.[1] Differential Scanning Calorimetry (DSC) is an essential tool for probing the energetics of the solid state, including the melting point, which serves as a proxy for lattice energy.[2]

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- Hygroscopicity: The propensity of the salt to absorb atmospheric moisture is a critical stability parameter.[1] The parent compound, 6-Aminohexan-1-ol, is known to be hygroscopic.[3][4] This property can lower the energy barrier for chemical degradation by acting as a solvent for reactants or by facilitating polymorphic transitions to a less stable form.

Anticipated Degradation Pathways: A Mechanistic View

Understanding how a molecule might degrade is essential for designing stability-indicating analytical methods. For 6-Aminohexan-3-ol HCl, several pathways are plausible.

- Deamination: The removal of the amino group can occur through various mechanisms, including oxidative deamination to form a keto acid or hydrolytic deamination.[5][6] While less likely in the solid state, this pathway must be considered in solution.

- Dehydration: Acid-catalyzed dehydration of the secondary alcohol could lead to the formation of various hexenylamine isomers. This is a classic elimination reaction often promoted by heat. The decomposition of hydroxy amino acids like serine and threonine often involves dehydration.[7]

- Oxidation: The secondary alcohol can be oxidized to 6-aminohexan-3-one. The primary amine is also susceptible to oxidation, though less readily than the alcohol.

- Salt Dissociation: Amine hydrochlorides can dissociate upon heating, releasing free amine and HCl gas.[8][9] This can be a critical consideration during manufacturing processes like drying.

Below is a diagram illustrating the logical relationship between the core compound and its potential degradation products.

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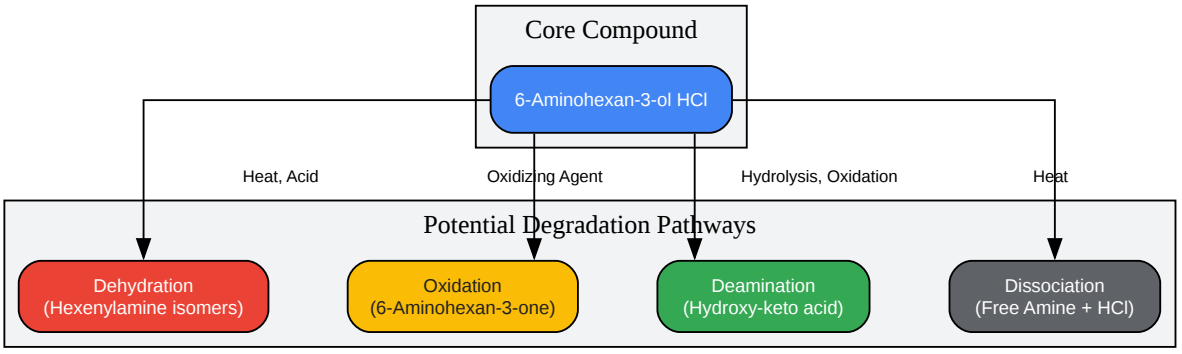

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Caption: Potential degradation pathways for 6-Aminohexan-3-ol HCl.

A Validated Workflow for Comprehensive Stability Assessment

A robust stability program is a multi-stage process, progressing from fundamental characterization to forced degradation and long-term studies.

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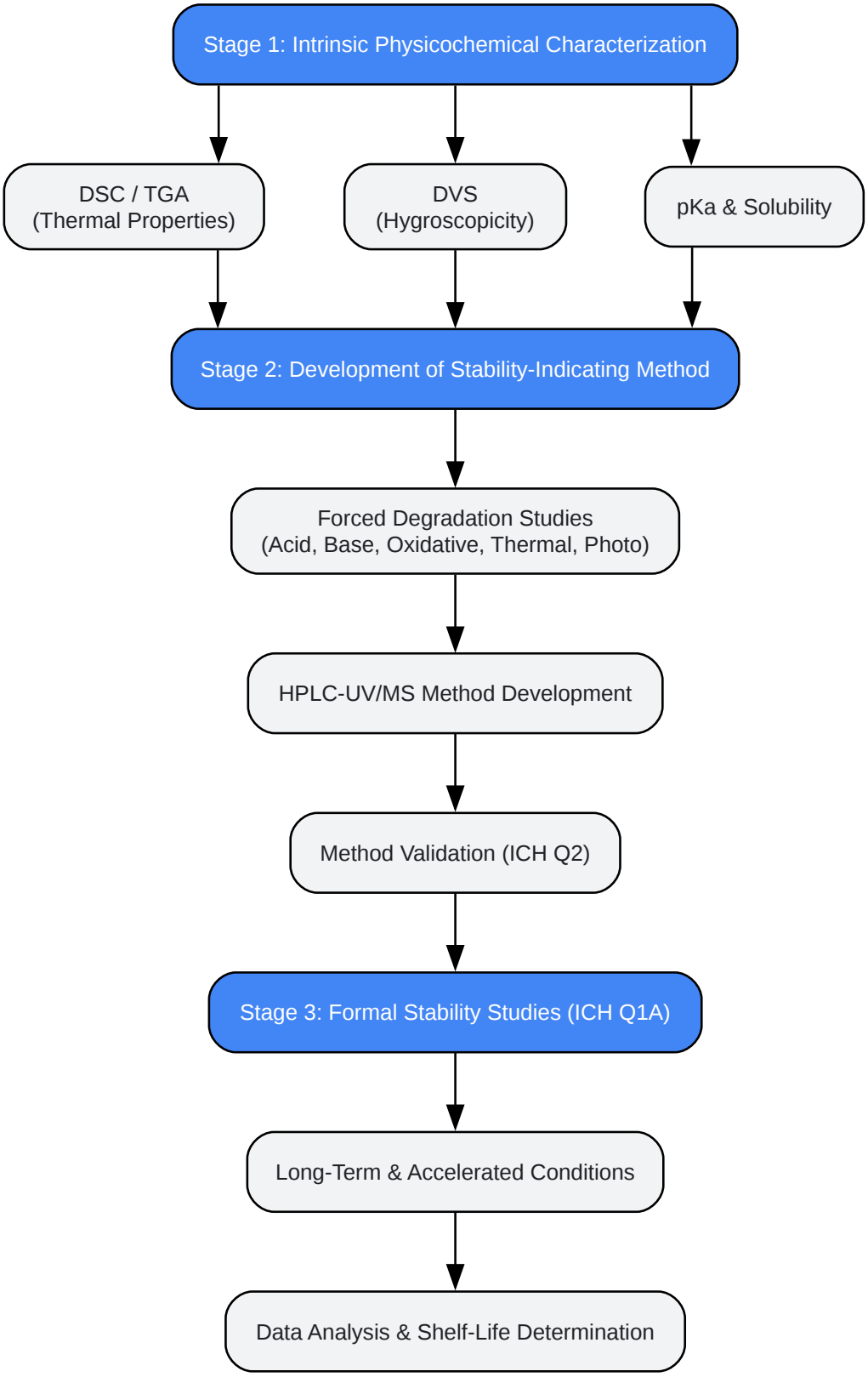

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Caption: A logical workflow for thermodynamic stability assessment.

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Key Experimental Protocols

The following protocols are presented as self-validating systems, incorporating checks and balances to ensure data integrity.

Thermal Analysis: DSC and TGA

Causality: Thermal analysis provides a direct measure of the compound's response to heat.[10] DSC detects phase transitions (melting, polymorphism), while TGA quantifies mass loss due to decomposition or desolvation.[9] This combination is crucial for identifying the onset of thermal degradation and understanding the mechanism (e.g., dissociation vs. decomposition).

Protocol: Simultaneous Thermal Analysis (STA)

- Instrument: Calibrated STA (DSC/TGA) instrument.
- Sample Preparation: Accurately weigh 3-5 mg of 6-Aminohexan-3-ol HCl into an aluminum pan. Crimp the pan with a pinhole lid to allow for the escape of any evolved gases.
- Method Parameters:
  - Purge Gas: Nitrogen at 50 mL/min.
  - Temperature Program:
    - Equilibrate at 30 °C.
    - Ramp at 10 °C/min to 400 °C.
- Data Analysis:
  - TGA Curve: Note the onset temperature of mass loss and the percentage of mass lost in each step. A mass loss corresponding to HCl (~23.5% for the monohydrochloride) would suggest salt dissociation.
  - DSC Curve: Identify the peak temperature of the melting endotherm. The sharpness of the peak can indicate sample purity.[2] Note any other endothermic or exothermic events.

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- System Validation: Run an indium standard prior to the sample run to verify temperature and enthalpy accuracy.

Table 1: Illustrative Thermal Analysis Data

Parameter	Observation	Interpretation
DSC Melting Point (Tpeak)	**185.4 °C**	**Sharp endotherm, indicative of a crystalline solid with a defined melting point.**
TGA Onset of Mass Loss	210.1 °C	The compound is thermally stable up to this temperature under these conditions.
TGA Mass Loss (210-280 °C)	~24%	Correlates with the theoretical mass of HCl, suggesting salt dissociation is the initial degradation step.

| TGA Residual Mass at 400 °C | < 2% | Complete decomposition/volatilization of the organic moiety. |

Chromatographic Purity and Stability-Indicating Method

Causality: High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of an API and quantifying its degradation over time.[11] A validated stability-indicating method is one that can separate the API from all potential degradation products and process impurities.

Protocol: HPLC-UV Method Development and Validation

- Forced Degradation:
  - Objective: To intentionally generate degradation products to prove the method's specificity.
  - Conditions: Expose solutions of 6-Aminohexan-3-ol HCl (e.g., 1 mg/mL) to:

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    - Acidic: 0.1 M HCl at 80 °C for 24h.
    - Basic: 0.1 M NaOH at 80 °C for 24h.
    - Oxidative: 3% H_2O_2 at room temperature for 24h.
    - Thermal: Heat solution at 80 °C for 72h.
    - Photolytic: Expose solution to ICH-compliant light source.
- Chromatographic Conditions (Starting Point):
    - Column: C18, 4.6 x 150 mm, 3.5 µm.
    - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
    - Mobile Phase B: 0.1% TFA in Acetonitrile.
    - Gradient: 5% B to 95% B over 20 minutes.
    - Flow Rate: 1.0 mL/min.
    - Detection: UV at 210 nm (as the molecule lacks a strong chromophore).
    - Column Temperature: 30 °C.
- Method Optimization & Validation:
    - Inject the stressed samples. The goal is to achieve baseline separation between the main peak and all degradation product peaks.
    - Adjust the gradient, mobile phase, or column chemistry as needed.
    - Once separation is achieved, validate the method according to ICH Q2(R1) guidelines for specificity, linearity, accuracy, precision, and robustness.
- System Validation: A system suitability test (SST) must be performed before each run, including checks for retention time precision, peak area precision, and resolution between the main peak and a closely eluting impurity.

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Conclusion: From Data to Dossier

A comprehensive investigation into the thermodynamic stability of 6-Aminohexan-3-ol HCl is a journey from theoretical postulation to empirical verification. By understanding the molecule's intrinsic properties, anticipating its degradation pathways, and applying robust, self-validating analytical techniques, researchers can build a complete stability profile. This data-rich approach not only satisfies regulatory requirements but also provides critical insights that inform formulation development, packaging selection, and ultimately, the delivery of a safe and effective medicine to the patient.

References

- Pharmaguideline. (2025, April 9).
- Barge, L. M., et al. (n.d.). Hydrothermal Degradation of Amino Acids.
- Separation Science. (2025, March 24). Analytical Techniques In Stability Testing.
- Serajuddin, A. T. M. (n.d.). Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations.
- OLI Systems. (2023, June 20). Modeling the Chemistry of Amines and Amine Hydrochlorides for Predicting Corrosion in Refinery Overheads.
- Lecturio. (2025, April 24).
- Pharmaceutical Technology. (2021, May 21). Salt Selection in Drug Development.
- ResearchGate. (2025, August 9). Stability of pharmaceutical salts in solid oral dosage forms.
- Gibson, E. K. (2007). Amine hydrochloride salts : a problem in polyurethane synthesis. University of Glasgow Theses.
- ResearchGate. (n.d.).
- PubChem. (n.d.). (E)-6-aminohex-3-en-1-ol.
- Bada, J. L., & Schroeder, R. A. (n.d.). Decomposition of hydroxy amino acids in foraminiferal tests; kinetics, mechanism and geochronological implications.
- PubChem. (n.d.). 6-aminohexan-3-ol (C6H15NO).
- Chemsrc. (2025, August 20). 6-Aminohexan-1-ol | CAS#:4048-33-3.
- MedMuv. (2024, June 11).
- Thermo Fisher Scientific. (2012, January 10).
- Thermo Fisher Scientific. (2012, January 10).

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Sources

- 1. pharmtech.com [pharmtech.com]
- 2. Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 6-Aminohexan-1-ol | CAS#:4048-33-3 | Chemsrc [chemsrc.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. lecturio.com [lecturio.com]
- 6. medmuv.com [medmuv.com]
- 7. Decomposition of hydroxy amino acids in foraminiferal tests; kinetics, mechanism and geochronological implications [pubs.usgs.gov]
- 8. olisystems.com [olisystems.com]
- 9. theses.gla.ac.uk [theses.gla.ac.uk]
- 10. Strategies for Resolving Stability Issues in Drug Formulations | Pharmaguideline [pharmaguideline.com]
- 11. sepscience.com [sepscience.com]

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